

# Safe Disposal of 6-Bromohexan-2-one: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 6-Bromohexan-2-one

Cat. No.: B030552

[Get Quote](#)

For laboratory professionals, including researchers, scientists, and drug development experts, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides detailed, step-by-step procedures for the safe disposal of **6-Bromohexan-2-one**, ensuring compliance and minimizing risk.

### Immediate Safety and Handling Precautions:

Prior to disposal, it is imperative to handle **6-Bromohexan-2-one** with appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. All handling should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors.<sup>[1][2]</sup>

## Spill Management

In the event of a spill, immediate action is required to contain and clean up the material safely.

- **Eliminate Ignition Sources:** Remove all sources of ignition from the area, as **6-Bromohexan-2-one** may be flammable.<sup>[1][2][3]</sup> Use non-sparking tools for cleanup.<sup>[1][2]</sup>
- **Containment:** Absorb the spill with an inert, non-combustible material such as sand, silica gel, or a universal absorbent.<sup>[1][2]</sup>
- **Collection:** Carefully collect the absorbed material and place it into a suitable, clearly labeled, and sealed container for hazardous waste disposal.<sup>[1][2]</sup>

- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water. All cleaning materials should also be treated as hazardous waste.

## Disposal Protocol

Disposal of **6-Bromohexan-2-one** must adhere to local, regional, and national hazardous waste regulations.<sup>[1]</sup><sup>[2]</sup> Under no circumstances should this chemical be disposed of down the drain or in regular trash.<sup>[2]</sup>

- Waste Classification: **6-Bromohexan-2-one** is classified as hazardous waste due to its potential toxicity and environmental hazards.<sup>[1]</sup> As a halogenated organic compound, it requires special disposal considerations. The user must assign the appropriate waste codes based on the specific application and relevant regulations.<sup>[1]</sup>
- Waste Collection:
  - Collect waste **6-Bromohexan-2-one** and any contaminated materials (e.g., absorbent pads, gloves, weighing paper) in a designated, leak-proof, and tightly sealed container.
  - The container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**6-Bromohexan-2-one**".
  - Store the waste container in a designated satellite accumulation area, which is typically within or near the laboratory fume hood, away from incompatible materials.
- Professional Disposal:
  - Arrange for the collection of the hazardous waste by a licensed environmental waste management company.
  - Provide the waste management company with a completed hazardous waste manifest, accurately detailing the contents of the container.

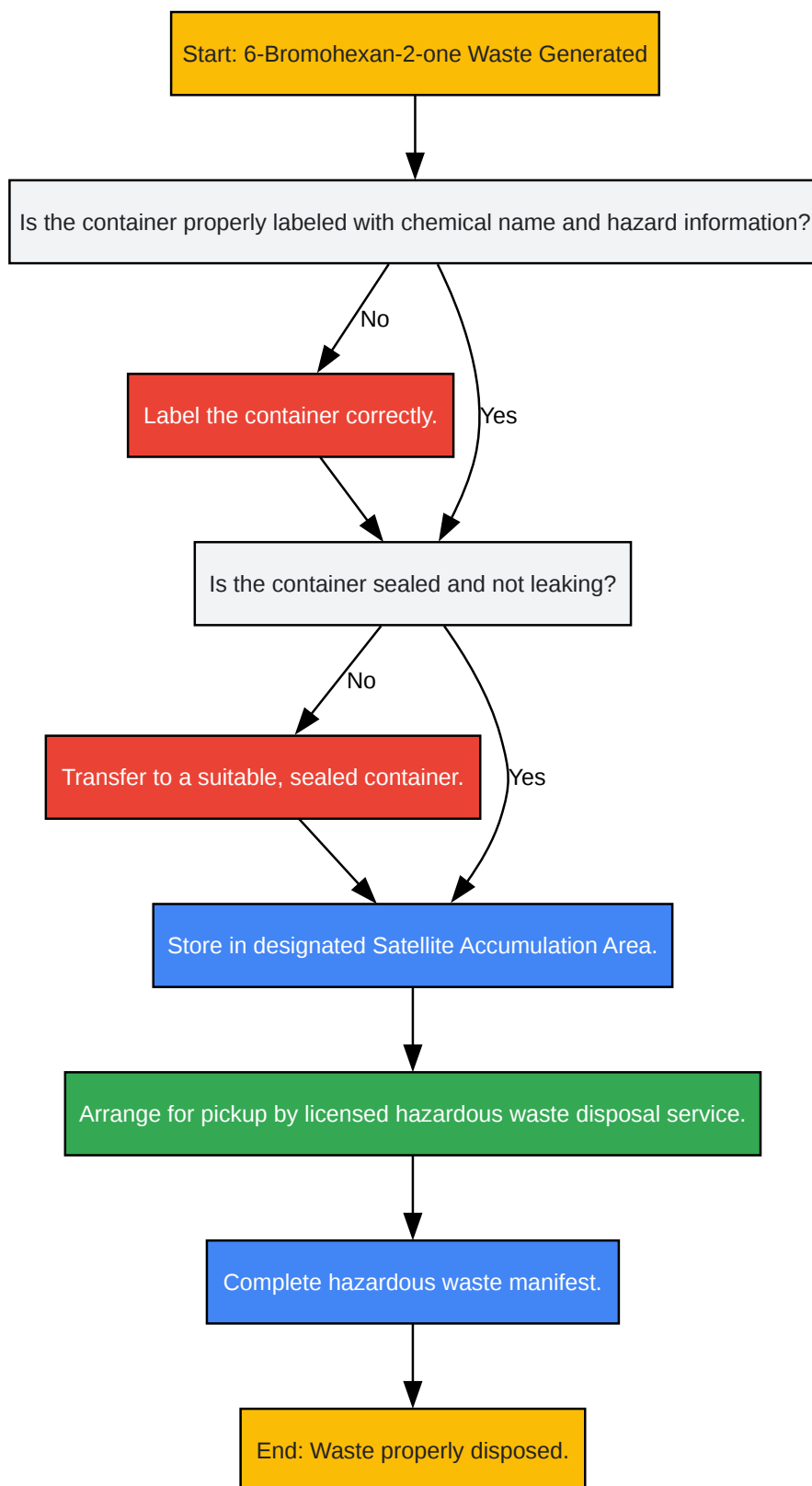
## Quantitative Data Summary

While specific quantitative disposal limits for **6-Bromohexan-2-one** are not readily available and are highly dependent on local regulations, the following table summarizes its relevant physical and chemical properties that inform its hazardous classification.

Property	Value	Citation
Molecular Formula	C <sub>6</sub> H <sub>11</sub> BrO	[4]
Molecular Weight	179.05 g/mol	[4]
Boiling Point	227.2 °C at 760 mmHg	[5]
Flash Point	78.2 °C	[5]
Density	1.298 g/cm <sup>3</sup>	[5]
GHS Hazard Statements	H315, H319, H335 (Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation)	[4]

## Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **6-Bromohexan-2-one**.



[Click to download full resolution via product page](#)

#### Disposal Workflow for **6-Bromohexan-2-one**

Disclaimer: This information is intended as a guide and does not supersede any local, state, or federal regulations. Always consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [assets.thermofisher.com](https://assets.thermofisher.com) [[assets.thermofisher.com](https://assets.thermofisher.com)]
- 2. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 3. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 4. 6-Bromohexan-2-one | C<sub>6</sub>H<sub>11</sub>BrO | CID 25061 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 5. 6-Bromohexan-2-one | [lookchem](https://lookchem.com) [[lookchem.com](https://lookchem.com)]
- To cite this document: BenchChem. [Safe Disposal of 6-Bromohexan-2-one: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b030552#6-bromohexan-2-one-proper-disposal-procedures>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)